

# An In-depth Technical Guide to the Physical Properties of 1-Butylnaphthalene

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## Compound of Interest

Compound Name: **1-Butylnaphthalene**

Cat. No.: **B7770516**

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This guide provides a comprehensive overview of the key physical properties of **1-Butylnaphthalene** (CAS No: 1634-09-9), focusing on its boiling point and density. Designed for researchers, scientists, and professionals in drug development and material science, this document synthesizes established data with insights into the experimental methodologies required for their accurate determination.

## Introduction to 1-Butylnaphthalene

**1-Butylnaphthalene** is an alkylated aromatic hydrocarbon characterized by a naphthalene core substituted with a butyl group. Its chemical structure,  $C_{14}H_{16}$ , results in a high molecular weight (184.28 g/mol) and significant non-polar character.<sup>[1][2]</sup> These features confer a high boiling point and a density slightly less than water, making it relevant in applications requiring stable, high-temperature liquid phases. For instance, it has been utilized in the manufacturing of energy cables designed for underwater applications.<sup>[3]</sup> Understanding its physical properties is crucial for process design, safety assessments, and quality control in its various applications.

## Core Physical Properties

The boiling point and density are fundamental physical constants that define the physical state and behavior of **1-Butylnaphthalene** under various conditions. The values reported in the literature show slight variations, which is common due to differences in experimental conditions and sample purity.

Physical Property	Reported Value	Source
Boiling Point	291.4 °C (at 760 mmHg)	ChemNet[1]
289 °C	Stenutz[4]	
288 °C (Normal Boiling Temp.)	Chemcasts[5]	
Density	0.973 g/cm <sup>3</sup>	ChemNet[1]
0.976 g/cm <sup>3</sup>	Stenutz[4]	
960.834 kg/m <sup>3</sup> (~0.961 g/cm <sup>3</sup> )	Chemcasts[5]	

## Experimental Determination of Physical Properties

The trustworthiness of physical property data is directly linked to the rigor of the experimental methods used for its determination. The following sections detail robust protocols for measuring the boiling point and density of high-boiling aromatic liquids like **1-Butylnaphthalene**.

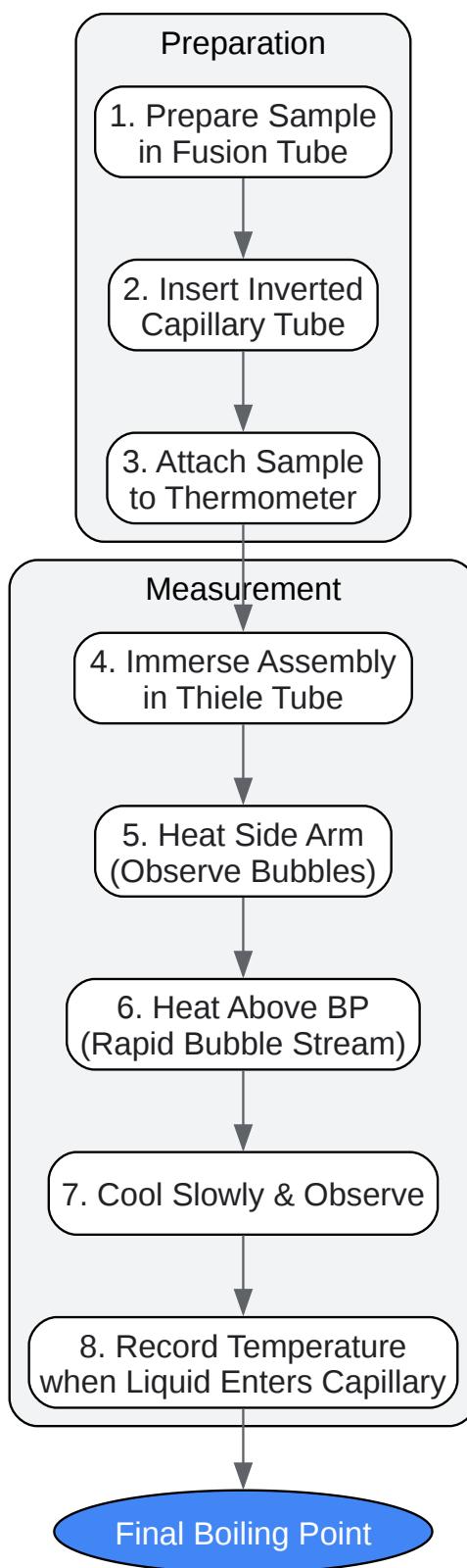
### Boiling Point Determination via the Thiele Tube Method

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[6][7] For high-boiling, non-volatile liquids, direct distillation can be cumbersome and require larger sample volumes.[8][9] The Thiele tube method offers a precise and material-sparing alternative.

**Causality of Method Selection:** The Thiele tube is specifically designed to be heated by a small flame or heating element on its side arm. This creates a convection current in the heat-transfer fluid (typically mineral oil or silicone oil), ensuring uniform temperature distribution around the sample and thermometer without the need for stirring.[8] This elegant design minimizes temperature gradients, a common source of error, and is ideal for the high temperatures required for **1-Butylnaphthalene**.

- **Sample Preparation:** Fill a small test tube (fusion tube) to a depth of approximately 2-3 cm with **1-Butylnaphthalene**.
- **Capillary Tube Insertion:** Invert a capillary tube (sealed at one end) and place it, open-end down, into the liquid in the fusion tube.

- Apparatus Assembly: Attach the fusion tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the fusion tube.
- Thiele Tube Setup: Insert the thermometer and attached sample into a Thiele tube containing a suitable high-temperature oil, ensuring the sample is fully immersed.
- Heating: Gently heat the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is now just above the boiling point.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow and then stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[8]
- Verification: Record the barometric pressure, as boiling point is pressure-dependent.[7]

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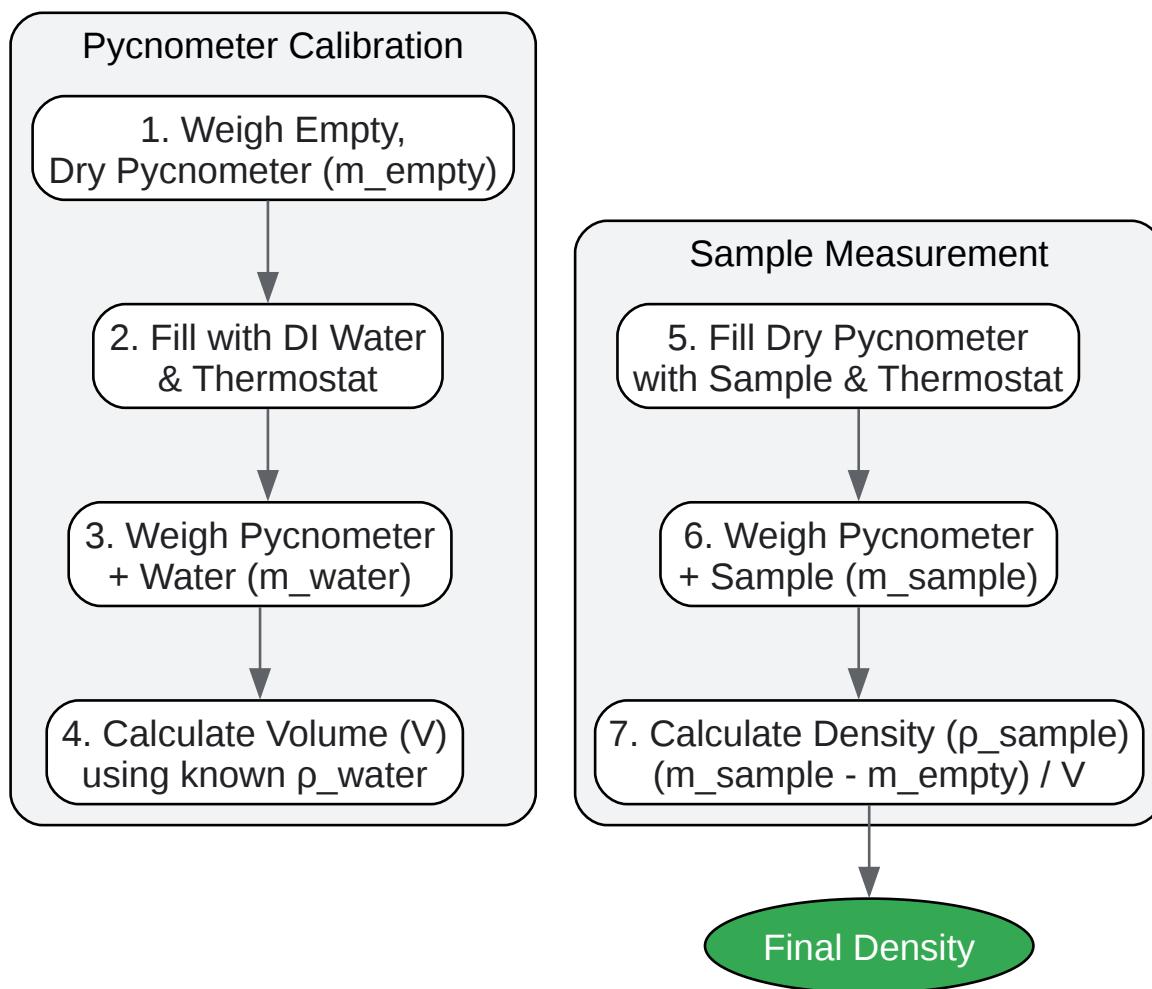
Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

## Density Determination via Pycnometry

Density ( $\rho$ ) is an intrinsic property defined as the mass of a substance per unit volume. For high-purity liquids, a pycnometer, or specific gravity bottle, provides a highly accurate and self-validating method for its determination.

**Causality of Method Selection:** A pycnometer is a glass flask with a precisely known volume. Its design, featuring a ground-glass stopper with a fine capillary, ensures that it can be filled with a highly reproducible volume of liquid, minimizing measurement errors. By accurately measuring the mass of the pycnometer when empty, filled with a reference substance (like deionized water), and filled with the sample substance (**1-Butylnaphthalene**), the density can be calculated with high precision, often to  $\pm 0.001$  g/mL.[10]

- **Preparation:** Thoroughly clean and dry the pycnometer.
- **Mass of Empty Pycnometer:** Accurately weigh the empty pycnometer with its stopper ( $m_{\text{empty}}$ ).
- **Calibration with Water:** Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary. Thermostat the pycnometer to a constant temperature (e.g., 25.0 °C). Dry the exterior and weigh it ( $m_{\text{water}}$ ).
- **Volume Calculation:** Calculate the precise volume of the pycnometer ( $V$ ) using the density of water ( $\rho_{\text{water}}$ ) at the measurement temperature:  $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$ .
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **1-Butylnaphthalene**, thermostat to the same temperature, dry the exterior, and weigh it ( $m_{\text{sample}}$ ).
- **Density Calculation:** Calculate the density of **1-Butylnaphthalene** ( $\rho_{\text{sample}}$ ) using the formula:  $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$ .

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Caption: Workflow for Density Determination using a Pycnometer.

## Conclusion

The physical properties of **1-Butylnaphthalene**, particularly its boiling point ranging from 288-291.4 °C and density of approximately 0.97 g/cm<sup>3</sup>, are well-documented.[1][4][5] These characteristics are consistent with its structure as a C14 aromatic hydrocarbon. For researchers and drug development professionals, the accurate determination of these properties is paramount. The methodologies outlined in this guide, namely the Thiele tube method for boiling point and pycnometry for density, represent robust, reliable, and scientifically sound approaches to validating these critical physical constants in a laboratory setting.

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